

# 3-Chloro-4-propoxybenzaldehyde safety data sheet

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## Compound of Interest

Compound Name: 3-Chloro-4-propoxybenzaldehyde

Cat. No.: B1275944

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An In-depth Technical Guide to the Safety of **3-Chloro-4-propoxybenzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety information, handling procedures, and emergency protocols for **3-Chloro-4-propoxybenzaldehyde** (CAS No: 99070-71-0). The information is compiled from Safety Data Sheets (SDS) and chemical databases to ensure researchers and laboratory personnel can manage this substance safely and effectively.

## Chemical and Physical Properties

**3-Chloro-4-propoxybenzaldehyde** is a substituted aromatic aldehyde used as a key intermediate in the synthesis of pharmaceuticals and agrochemicals.<sup>[1]</sup> Its physical and chemical properties are summarized below.

Property	Value	Source
CAS Number	99070-71-0	<a href="#">[1]</a>
Molecular Formula	C <sub>10</sub> H <sub>11</sub> ClO <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	198.6 g/mol	<a href="#">[1]</a>
Appearance	White solid	<a href="#">[1]</a>
Purity	≥ 95% (NMR)	<a href="#">[1]</a>
Storage Temperature	0-8°C	<a href="#">[1]</a>
Sensitivity	Air sensitive	

## Hazard Identification and Classification

This compound is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to ingestion, skin/eye contact, and environmental toxicity.

### GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2]
Serious Eye Damage/Irritation	2A	H319: Causes serious eye irritation[2]
Skin Sensitisation	1	H317: May cause an allergic skin reaction
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation[2][3]
Hazardous to the aquatic environment, short-term	2	H401: Toxic to aquatic life (Implied from H411)
Hazardous to the aquatic environment, long-term	2	H411: Toxic to aquatic life with long lasting effects

#### Label Elements

- Signal Word:Warning[2]
- Hazard Pictograms:
  - Health Hazard (GHS07): Exclamation Mark
  - Environmental Hazard (GHS09): Environment

## Experimental Protocols: Safe Handling and Emergency Procedures

Given the hazards associated with **3-Chloro-4-propoxybenzaldehyde**, strict adherence to the following methodologies for handling, storage, and emergencies is critical.

### Personal Protective Equipment (PPE)

A risk assessment should precede handling, but the following PPE is generally required.

Area	Recommended Protection	Specification
Eye/Face	Safety glasses or chemical goggles, face shield	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations.[2][4]
Skin	Chemical-resistant gloves	Wear compatible chemical-resistant gloves to prevent skin exposure.[2][4]
Body	Protective clothing, lab coat	Wear appropriate protective clothing to prevent skin exposure.[2]
Respiratory	NIOSH/MSHA-approved respirator	Required in case of inadequate ventilation or when dust generation is likely.[2][4]

## Methodology for Safe Handling and Storage

- Handling:
  - Work in a well-ventilated area, preferably within a chemical fume hood.[2][4]
  - Avoid breathing dust.[2] Minimize dust generation and accumulation.[3]
  - Avoid contact with skin, eyes, and clothing.[2][4]
  - Wash hands and any exposed skin thoroughly after handling.[2]
  - Do not eat, drink, or smoke in the work area.
- Storage:
  - Store in a tightly closed container in a cool, dry, and well-ventilated area.[2] The recommended storage temperature is between 0-8°C.[1]

- The material is air-sensitive; handle and store under an inert gas like nitrogen or argon.[4]
- Keep away from incompatible materials such as strong oxidizing agents.[4]

## First Aid Experimental Protocols

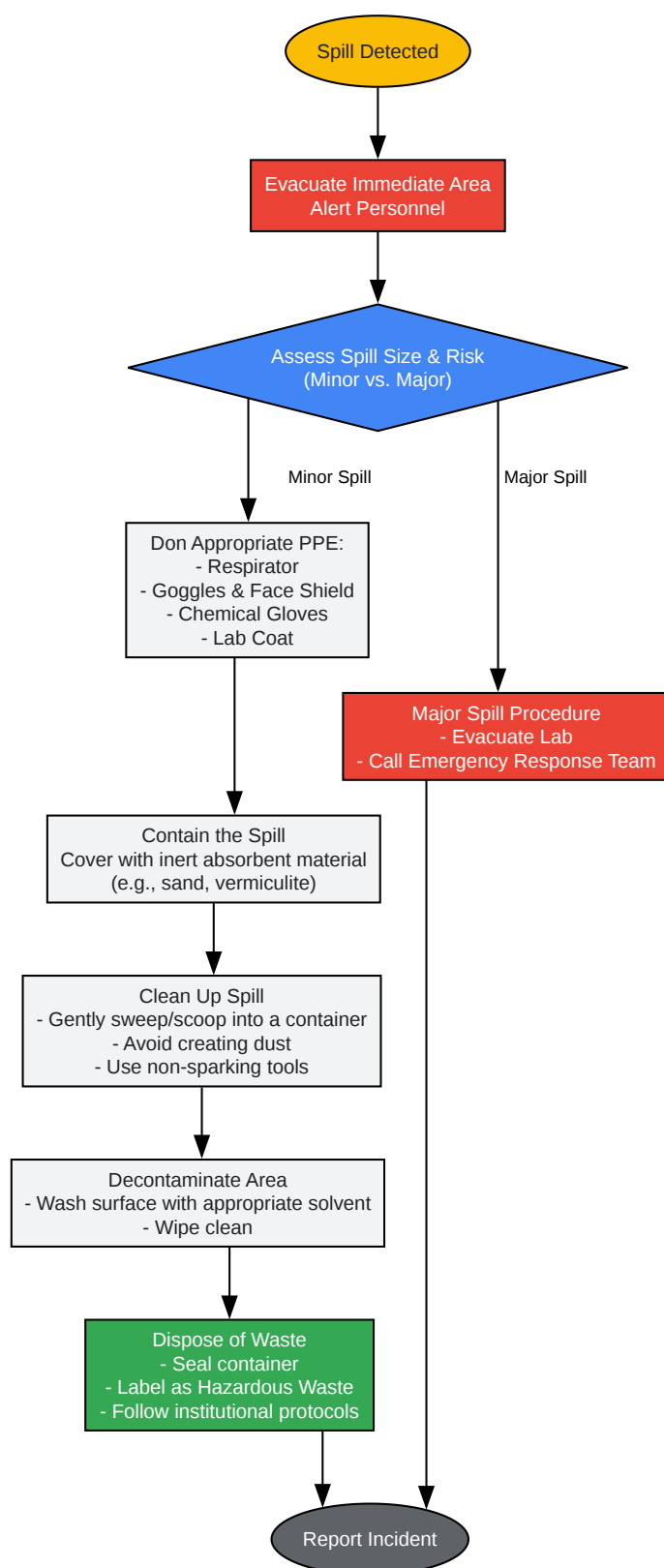
Immediate action is required in case of exposure.

- If Inhaled:
  - Remove the person to fresh air and keep them comfortable for breathing.[2]
  - If the person is not breathing, give artificial respiration.[5]
  - Seek medical attention.
- In Case of Skin Contact:
  - Immediately take off all contaminated clothing.
  - Rinse the skin with plenty of soap and water for at least 15 minutes.[3]
  - If skin irritation or a rash occurs, consult a physician.
- In Case of Eye Contact:
  - Rinse cautiously with water for several minutes.[2]
  - Remove contact lenses, if present and easy to do. Continue rinsing.[2]
  - Immediately call an ophthalmologist or physician.
- If Swallowed:
  - Rinse mouth.[6]
  - Immediately make the victim drink water (two glasses at most).
  - Do NOT induce vomiting.[7]

- Consult a physician immediately.

## Spill Management Workflow

The following diagram outlines the logical workflow for responding to a spill of solid **3-Chloro-4-propoxybenzaldehyde** in a laboratory setting.



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Caption: Workflow for handling a solid chemical spill.

## Toxicological and Ecotoxicological Information

While specific quantitative data such as LD50 or LC50 values are not readily available in the provided search results, the GHS classification indicates significant biological effects.

- **Human Health:** The compound is harmful if ingested and causes irritation to the skin, eyes, and respiratory system.[2] It may also cause an allergic skin reaction upon repeated contact. Symptoms of overexposure may include rash, itching, swelling, and breathing difficulties.[5]
- **Environmental Fate:** It is classified as toxic to aquatic life with long-lasting effects. Therefore, the product must not be allowed to enter drains or surface water.[2] Information on persistence, degradability, and bioaccumulative potential is not available.[5]

## Disposal Considerations

Waste material must be treated as hazardous. Disposal should be carried out by a licensed contractor and in accordance with local, state, and federal regulations.[4][7] Containers should be disposed of in an approved waste disposal plant.[7]

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